

"physical and chemical stability of 2-(2-Chloroethoxy)-2-methyl-propane"

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Compound of Interest		
Compound Name:	2-(2-Chloroethoxy)-2-methyl-	
	propane	
Cat. No.:	B3187765	Get Quote

An In-depth Technical Guide to the Physical and Chemical Stability of **2-(2-Chloroethoxy)-2-methyl-propane**

Introduction

2-(2-Chloroethoxy)-2-methyl-propane, also known as tert-butyl 2-chloroethyl ether, is a chemical intermediate used in various organic syntheses.[1] Its utility in multi-step reactions necessitates a thorough understanding of its physical and chemical stability. This guide provides a comprehensive overview of the stability profile of **2-(2-Chloroethoxy)-2-methyl-propane**, including its physical properties, potential degradation pathways, and recommended analytical methods for stability assessment. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physical and Chemical Properties

The fundamental physical and chemical properties of **2-(2-Chloroethoxy)-2-methyl-propane** are crucial for its handling, storage, and application. A summary of its computed properties is presented in Table 1.

Table 1: Computed Physical and Chemical Properties of **2-(2-Chloroethoxy)-2-methyl- propane**



Property	Value	Source
Molecular Formula	C6H13CIO	[1]
Molecular Weight	136.62 g/mol	[1]
IUPAC Name	2-(2-chloroethoxy)-2- methylpropane	[1]
Canonical SMILES	CC(C)(C)OCCCI	[1]
XLogP3	1.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	3	[1]
Exact Mass	136.0654927 Da	[1]
Monoisotopic Mass	136.0654927 Da	[1]
Topological Polar Surface Area	9.2 Ų	[1]
Heavy Atom Count	8	[1]

Note: These properties are computationally derived and may vary from experimentally determined values.

Chemical Stability and Potential Degradation Pathways

The chemical stability of **2-(2-Chloroethoxy)-2-methyl-propane** is primarily influenced by its susceptibility to hydrolysis, a reaction common for related compounds like 2-chloro-2-methylpropane (tert-butyl chloride).[2][3][4]

Hydrolysis

The presence of a tert-butyl ether group and a primary alkyl chloride suggests that hydrolysis is a significant degradation pathway. The hydrolysis of the closely related 2-chloro-2-







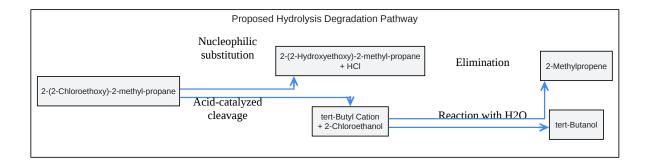
methylpropane proceeds readily, and the reaction can be monitored by a change in pH.[2][4] It is anticipated that **2-(2-Chloroethoxy)-2-methyl-propane** will undergo hydrolysis under aqueous conditions, particularly at non-neutral pH and elevated temperatures.

The hydrolysis can likely proceed via two main routes:

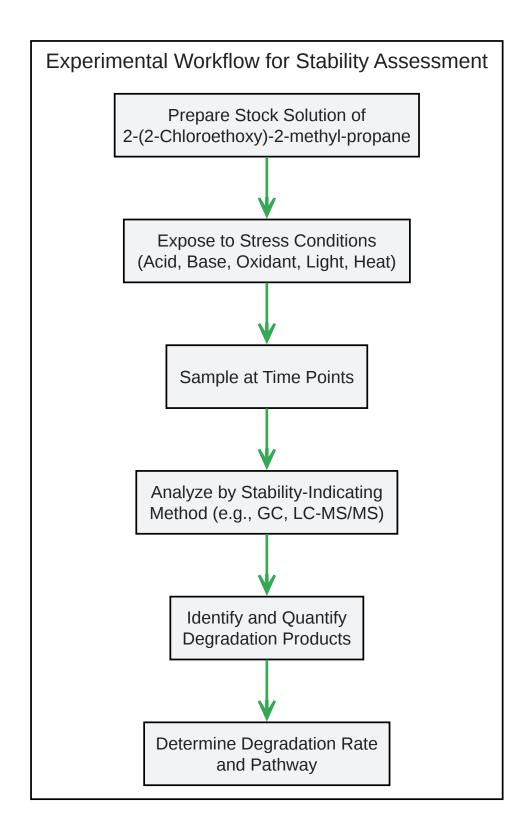
- Cleavage of the tert-butyl ether linkage: This is expected to be favorable under acidic conditions, leading to the formation of tert-butanol and 2-chloroethanol.
- Hydrolysis of the chloroethyl group: This would result in the formation of 2-(2-hydroxyethoxy)-2-methyl-propane and hydrochloric acid.

The hydrolysis of 2-chloro-2-methylpropane is known to follow an SN1 mechanism.[3] Given the structural similarity, the cleavage of the C-O bond of the tert-butyl group in **2-(2-Chloroethoxy)-2-methyl-propane** is also likely to proceed through a stable tertiary carbocation intermediate.









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